

Proper Disposal of MLT-231: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: MLT-231

Cat. No.: B15607148

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **MLT-231**, a potent and selective MALT1 inhibitor used in research. Adherence to these procedures is critical for ensuring the safety of laboratory personnel, preventing environmental contamination, and maintaining regulatory compliance. As **MLT-231** is a research compound, it should be treated as hazardous chemical waste in the absence of a specific Safety Data Sheet (SDS).

Summary of Key Chemical and Safety Data

A comprehensive understanding of the chemical properties of **MLT-231** is fundamental to safe handling and disposal. The following table summarizes essential data compiled from various suppliers.

Property	Value	Source(s)
Chemical Name	1-(2-chloro-7-((3S,5S)-3,5-dimethylmorpholino)pyrazolo[1,5-a]pyrimidin-6-yl)-3-(2-(trifluoromethyl)pyridin-4-yl)urea	[1]
CAS Number	2682102-10-7	[2][3]
Molecular Formula	C19H19ClF3N7O2	[1][2]
Molecular Weight	469.85 g/mol	[1][2][3]
Appearance	Solid	[3]
Purity	99.55%	[2]
Solubility	Soluble in DMSO (110 mg/mL)	[2]
Storage	Short term (days to weeks): 0 - 4°C. Long term (months to years): -20°C.	[1][2]
Shipping	Shipped at ambient temperature as a non-hazardous chemical.	[1][2]
Usage	For research use only. Not for human or veterinary use.	[1]

Detailed Step-by-Step Disposal Protocol

The proper disposal of **MLT-231** must be managed through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.[4] Under no circumstances should this compound or its containers be disposed of in the regular trash or down the drain.[5][6] The recommended final disposal method for compounds of this nature is high-temperature incineration.[4][7]

Personal Protective Equipment (PPE) and Engineering Controls

Before handling **MLT-231** for disposal, ensure you are in a well-ventilated area, preferably within a chemical fume hood.[6] All personnel must wear appropriate PPE to minimize exposure:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A fully buttoned lab coat.

Waste Segregation and Container Selection

Proper segregation at the point of generation is a critical step in safe disposal.[7]

- Do not mix **MLT-231** waste with other waste streams, especially incompatible materials, unless explicitly permitted by your institution's EHS office.
- Collect all forms of **MLT-231** waste in a designated, properly labeled, and sealable container.
- The container must be made of a chemically resistant material, such as high-density polyethylene (HDPE) or glass.[7]

Collection of Different Waste Forms

- Solid Waste: This includes unused or expired compounds, contaminated PPE (gloves, weigh boats, pipette tips), and other lab materials. Carefully place these items into the designated solid hazardous waste container to minimize dust generation.
- Liquid Waste: This includes stock solutions, experimental media containing **MLT-231**, and solvent rinses. Collect all liquid waste in a sealable, leak-proof container intended for hazardous liquid waste.
- Contaminated Labware:

- Disposable Labware: Any disposable items (e.g., pipette tips, tubes) that have come into contact with **MLT-231** should be considered hazardous waste and placed in the solid waste container.
- Non-disposable Glassware: Decontaminate non-disposable glassware by triple rinsing with a suitable solvent (e.g., ethanol or acetone). The rinsate from this cleaning process must be collected and managed as liquid hazardous waste.[\[4\]](#)

Empty Container Disposal

The original container of **MLT-231** is considered hazardous waste even when "empty."

- It must be triple-rinsed with a suitable solvent.[\[4\]](#)
- The solvent rinsate must be collected and disposed of as liquid hazardous waste.[\[4\]](#)
- After triple-rinsing, deface or remove the original label and dispose of the container according to your institution's guidelines for decontaminated lab glass or plastic.[\[4\]](#)

Waste Storage and Labeling

- Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
- This area should be secure, well-ventilated, and away from heat sources or high-traffic areas.[\[7\]](#)
- Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name "**MLT-231**," the approximate quantity, and the date of accumulation.

Arranging for Final Disposal

- Once the waste container is full or is approaching your institution's storage time limit, contact your EHS office to schedule a pickup.[\[5\]](#)
- Provide them with all necessary information about the waste, including its chemical name and nature.

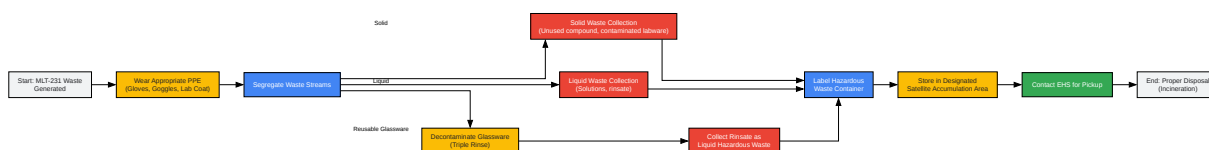
Emergency Procedures for Spills

In the event of a spill, immediate and appropriate action is required:

- **Evacuate and Secure:** Alert others in the vicinity and restrict access to the spill area.
- **Personal Protection:** Wear appropriate PPE, including double gloves, a lab coat, and eye protection.
- **Containment and Cleanup:**
 - For solid spills, gently cover with a damp absorbent material to avoid raising dust.
 - For liquid spills, cover with an inert absorbent material like vermiculite or sand.^[6]
- **Collection:** Carefully collect the absorbed material and any contaminated debris into the designated solid hazardous waste container.
- **Decontamination:** Clean the spill area thoroughly with an appropriate solvent, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.

Disposal Process Workflow

The following diagram illustrates the logical workflow for the proper disposal of **MLT-231**.



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